

Application Notes and Protocols for Chloromethane in Organic Synthesis

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Compound of Interest

Compound Name: Methyl, chloro-

Cat. No.: B12645751

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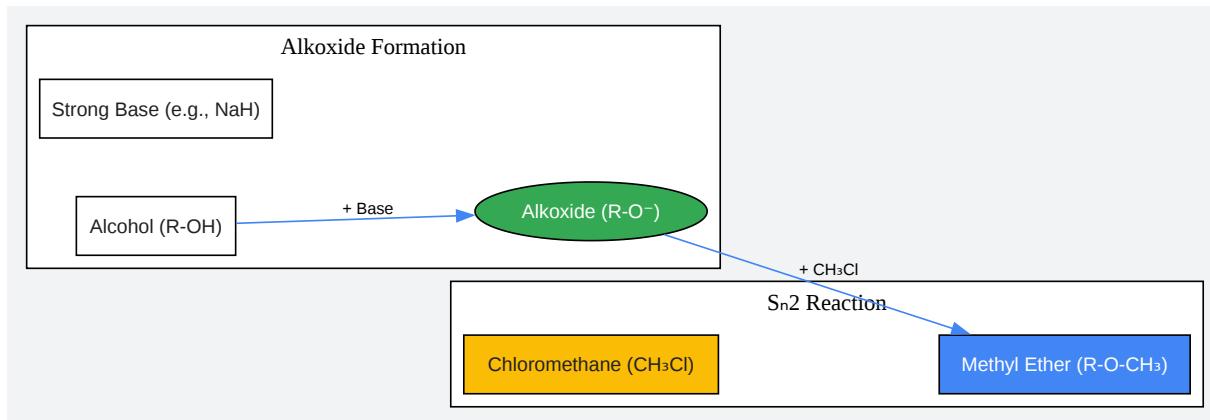
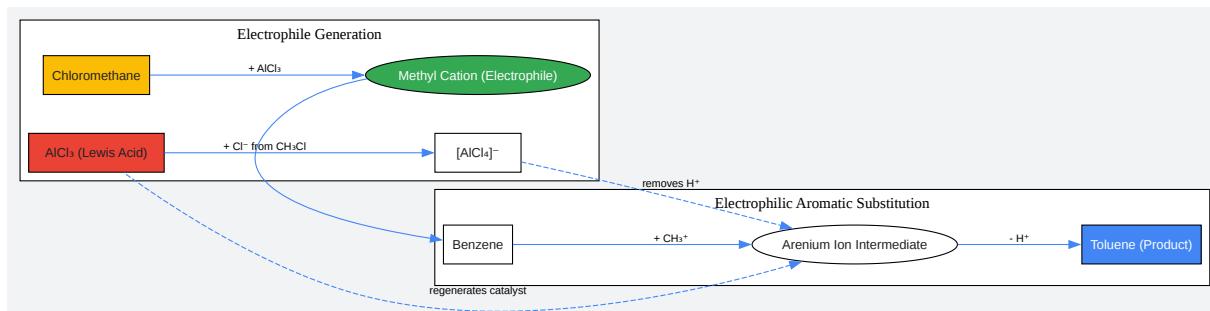
This document provides detailed application notes and protocols for the use of chloromethane in key organic synthesis mechanisms. Chloromethane (CH_3Cl), a versatile C1 building block, serves as a potent methylating agent and a precursor to various organometallic reagents. Its application is crucial in the synthesis of a wide array of organic compounds, including pharmaceuticals and other high-value chemicals. These notes will cover its utility in Friedel-Crafts alkylation, Williamson ether synthesis, Grignard reactions, and the N- and O-methylation of amines and phenols, respectively.

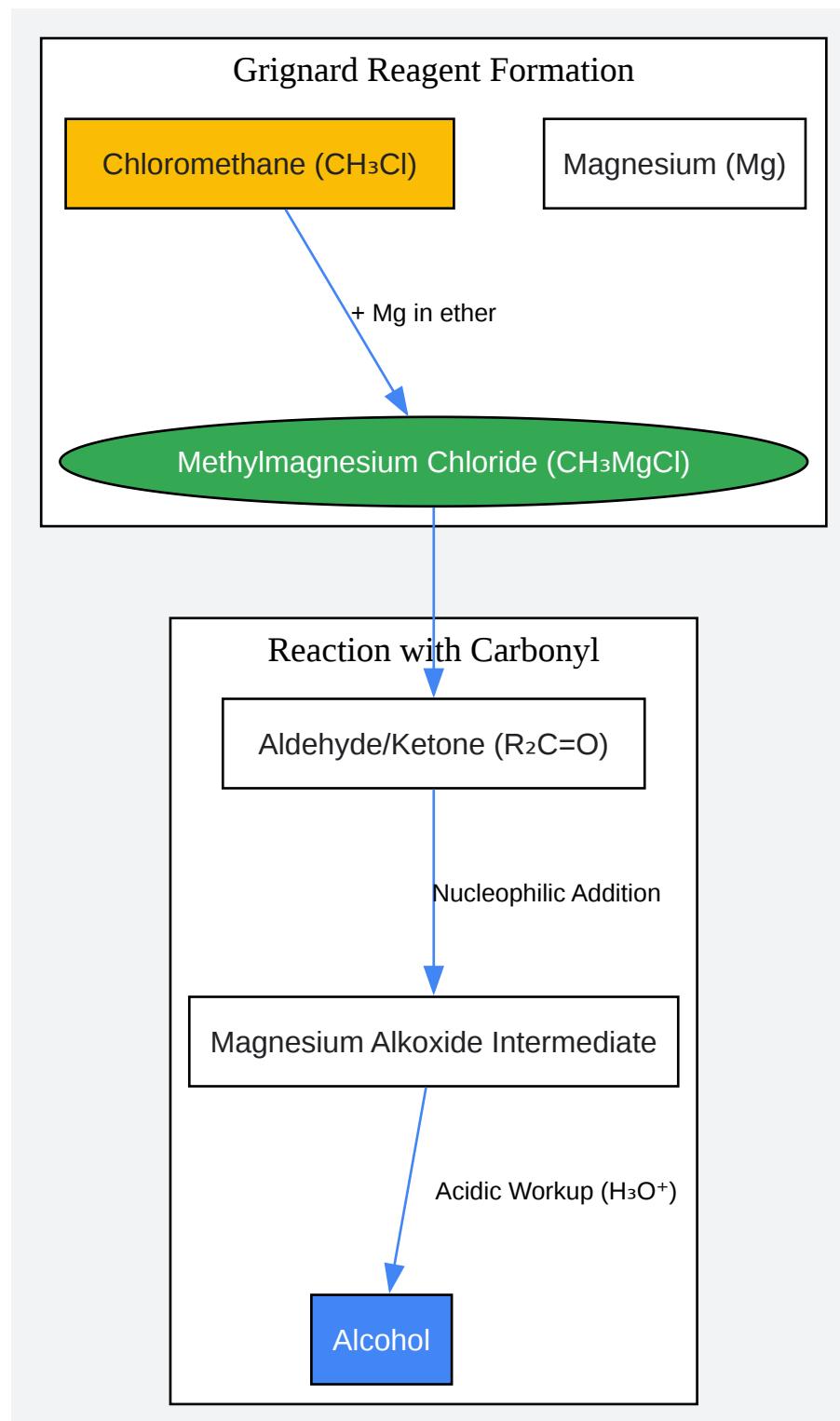
Friedel-Crafts Alkylation

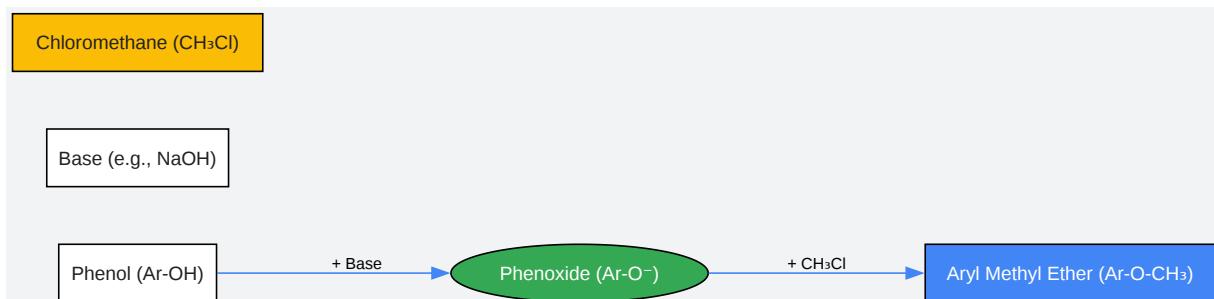
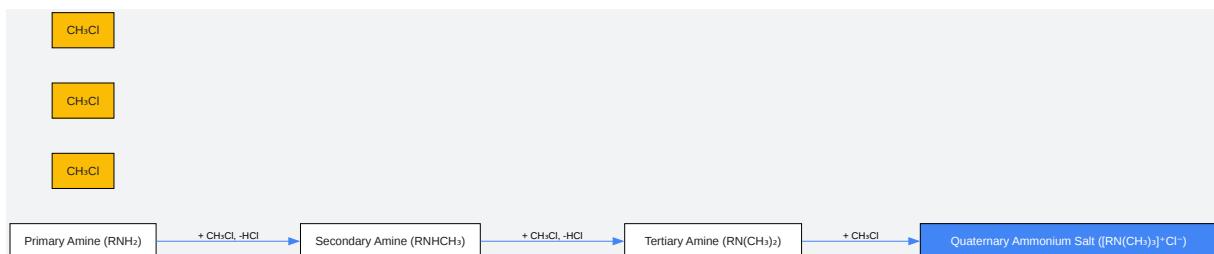
Friedel-Crafts alkylation introduces an alkyl group onto an aromatic ring through electrophilic aromatic substitution. Chloromethane, in the presence of a Lewis acid catalyst, serves as a methylating agent in this reaction.

Reaction Mechanism and Logical Relationships

The reaction proceeds via the formation of a methyl carbocation or a polarized complex, which then acts as the electrophile.







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